

Technical Support Center: Synthesis of 2-(Chloromethyl)-1-methylpyrrolidine Hydrochloride

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Compound of Interest

Compound Name: 2-(Chloromethyl)-1-methylpyrrolidine hydrochloride

Cat. No.: B1615926

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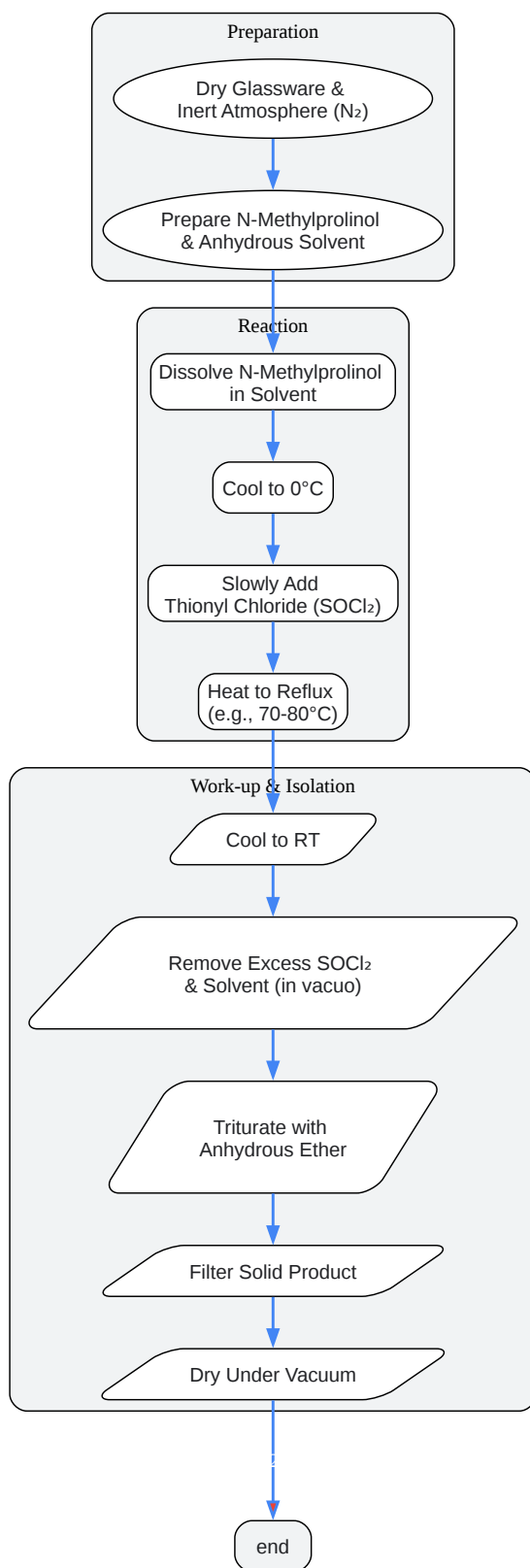
Welcome to the technical support center for the synthesis and purification of **2-(chloromethyl)-1-methylpyrrolidine hydrochloride**. This guide is designed for researchers, chemists, and drug development professionals to address common challenges encountered during the synthesis of this important chemical intermediate. By understanding the underlying chemical principles, you can effectively troubleshoot issues, leading to improved yield and purity.

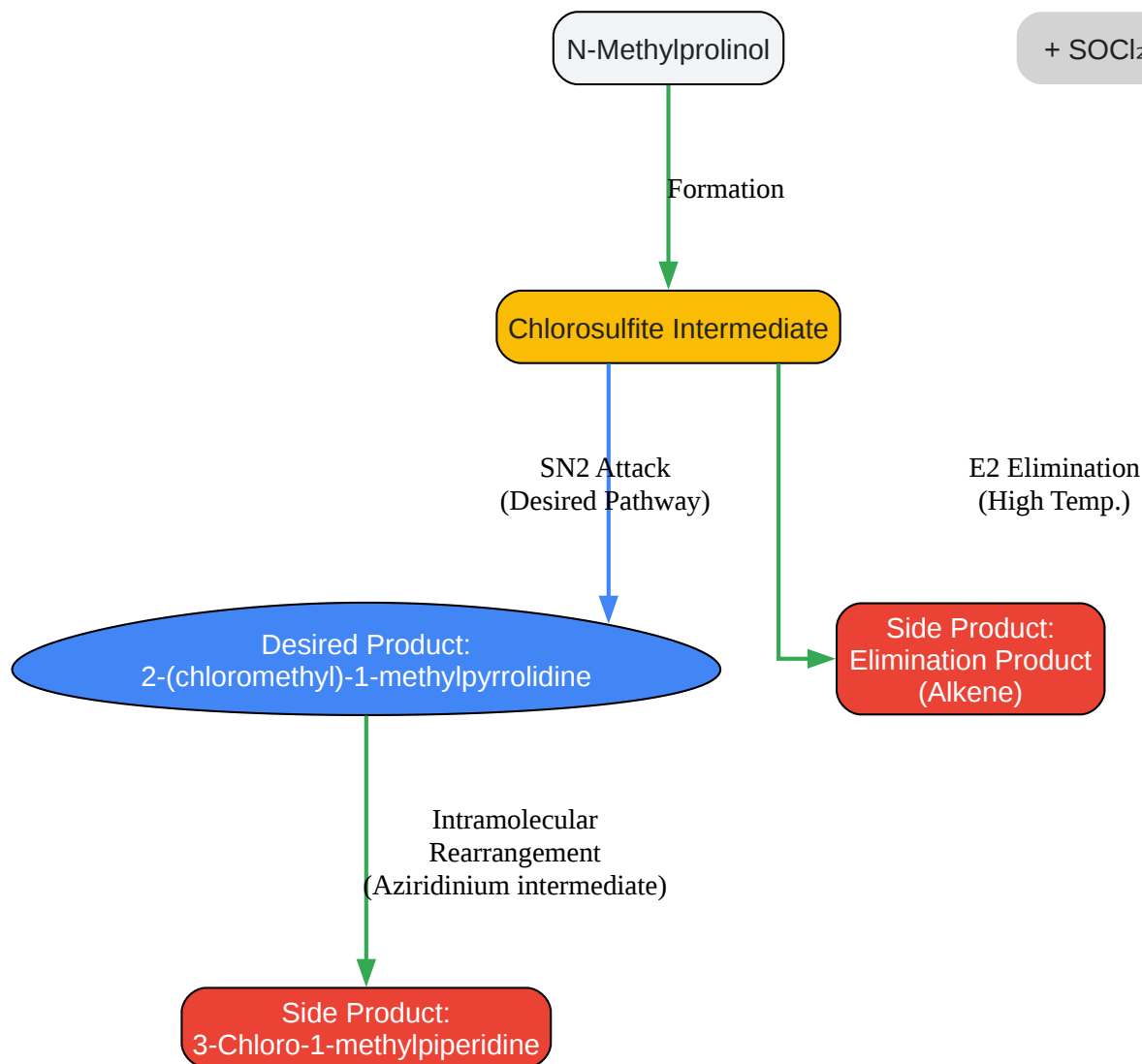
The most prevalent synthetic route involves the chlorination of 2-(hydroxymethyl)-1-methylpyrrolidine (also known as N-methylprolinol) using thionyl chloride (SOCl₂). While seemingly straightforward, this reaction requires careful control of conditions to prevent side reactions and ensure a high-quality final product.

Core Synthesis Protocol: Chlorination of N-Methylprolinol

This section details a standard, validated protocol for the synthesis of **2-(chloromethyl)-1-methylpyrrolidine hydrochloride**. Following these steps meticulously is the first measure to ensure a successful outcome.

Experimental Workflow





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